

# Isodecanol molecular weight and formula

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## Compound of Interest

Compound Name: *Isodecanol*

Cat. No.: *B1585472*

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## An In-depth Technical Guide to **Isodecanol**: Molecular Weight and Formula

For researchers, scientists, and drug development professionals, a precise understanding of the fundamental physicochemical properties of chemical compounds is paramount. This guide provides a focused overview of the molecular weight and chemical formula of **isodecanol**, a compound of interest in various research and industrial applications.

## Core Molecular Data

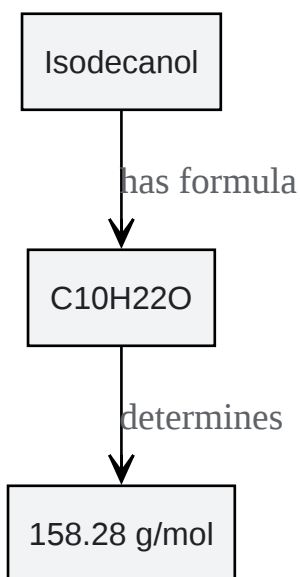
**Isodecanol** is a fatty alcohol that exists as a mixture of isomers.<sup>[1]</sup> Its fundamental molecular attributes are summarized below.

Property	Value
Molecular Formula	$C_{10}H_{22}O$ <sup>[2][3][4][5][6]</sup> or $C_{10}H_{21}OH$ <sup>[2]</sup>
Molecular Weight	158.28 g/mol <sup>[2][3][4][5]</sup>

The molecular formula  $C_{10}H_{22}O$  represents the total count of carbon, hydrogen, and oxygen atoms in the molecule.<sup>[2][3][4][5][6]</sup> The alternative representation,  $C_{10}H_{21}OH$ , specifically highlights the presence of a hydroxyl (-OH) functional group, which characterizes it as an alcohol.<sup>[2]</sup> The molecular weight is a critical parameter in stoichiometry, solution preparation, and analytical characterizations.<sup>[2][3][4][5]</sup>

## Logical Relationship of Isodecanol's Core Properties

The relationship between the common name, chemical formula, and molecular weight is a foundational concept in chemistry. The name "**isodecanol**" refers to a specific chemical entity whose atomic composition is defined by its formula, from which the molecular weight is calculated.



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**Isodecanol's** core chemical identifiers.

## Experimental Protocols

Detailed experimental methodologies for determining the molecular weight and formula of a compound like **isodecanol** are well-established in the field of analytical chemistry.

### 1. Mass Spectrometry for Molecular Weight Determination:

- Objective: To determine the mass-to-charge ratio ( $m/z$ ) of the molecular ion to find the molecular weight.
- Methodology:

- A dilute solution of **isodecanol** in a volatile solvent (e.g., methanol or acetonitrile) is prepared.
- The solution is introduced into the mass spectrometer, typically using an electrospray ionization (ESI) or electron ionization (EI) source.
- In the ionization source, the **isodecanol** molecules are ionized.
- The resulting ions are accelerated into a mass analyzer (e.g., quadrupole, time-of-flight).
- The analyzer separates the ions based on their  $m/z$  ratio.
- A detector records the abundance of ions at each  $m/z$  value, generating a mass spectrum. The peak corresponding to the molecular ion ( $[M]^+$  or  $[M+H]^+$ ) is used to determine the molecular weight.

## 2. Elemental Analysis for Molecular Formula Determination:

- Objective: To determine the percentage composition of carbon, hydrogen, and oxygen in **isodecanol** to empirically derive the chemical formula.
- Methodology:
  - A precisely weighed sample of **isodecanol** is combusted in a furnace with an excess of oxygen.
  - The combustion products, carbon dioxide ( $CO_2$ ) and water ( $H_2O$ ), are passed through a series of absorption tubes.
  - The mass of  $CO_2$  and  $H_2O$  produced is accurately measured by the change in mass of the absorption tubes.
  - From the masses of  $CO_2$  and  $H_2O$ , the masses and percentages of carbon and hydrogen in the original sample are calculated.
  - The percentage of oxygen is typically determined by difference.

- The percentage composition is used to calculate the empirical formula. The molecular formula is then determined by comparing the empirical formula weight with the molecular weight obtained from mass spectrometry.

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